

Application Notes and Protocols: Intracellular Cytokine Staining with Gp100 (25-33) Peptide

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Compound of Interest

Compound Name: Gp100 (25-33), mouse TFA

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These application notes provide a detailed guide for performing intracellular cytokine staining (ICS) to detect and quantify T cells responding to the Gp100 (25-33) peptide, a key melanoma-associated antigen. This technique is crucial for evaluating the immunogenicity of cancer vaccines and adoptive T-cell therapies.

The Gp100 (25-33) peptide, with the sequence KVPRNQDWL for the human variant and EGSRNQDWL for the murine variant, is a well-characterized H-2Db restricted epitope. It serves as a potent activator of specific CD8+ T cells, making it an essential tool in melanoma research and the development of immunotherapies.[1][2] ICS allows for the multiparametric analysis of single cells, enabling the simultaneous identification of cell phenotype and cytokine production.

Quantitative Data Summary

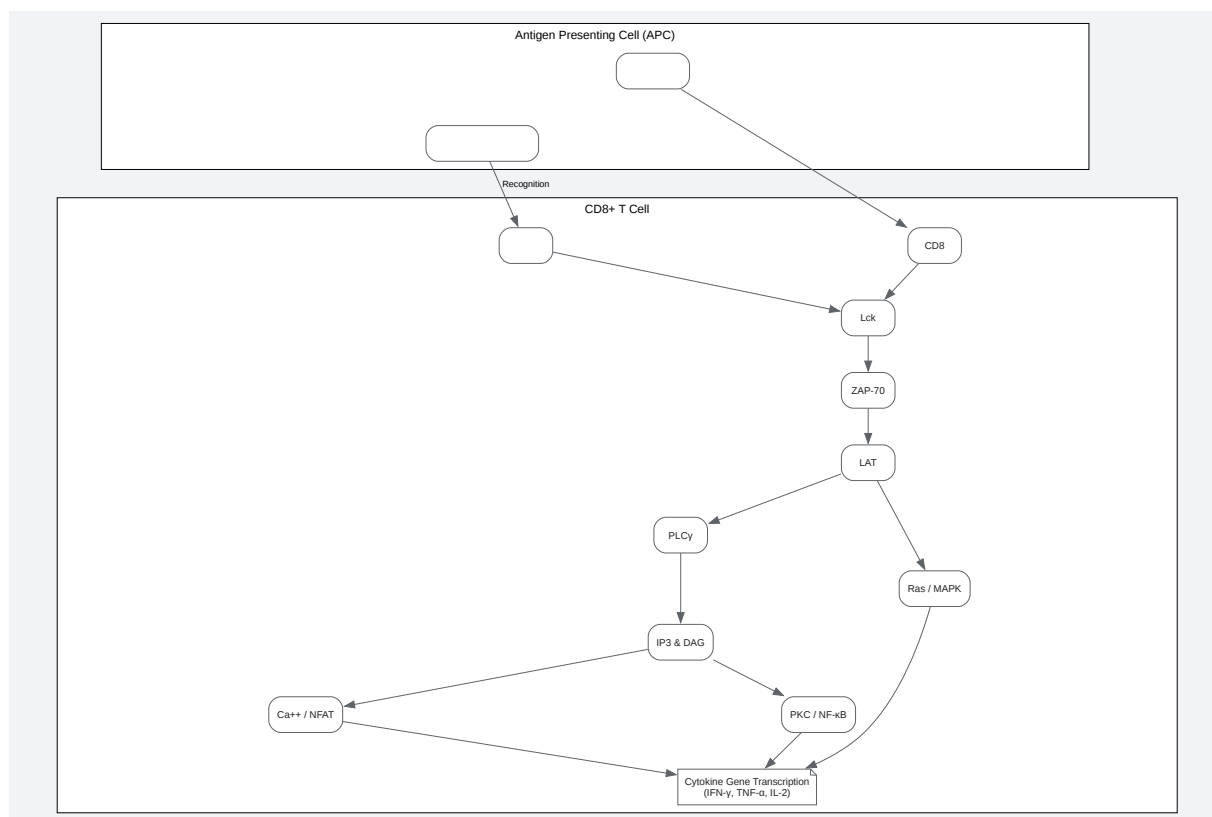
The following table summarizes representative quantitative data from studies utilizing intracellular cytokine staining for Gp100 (25-33) peptide-specific T cells. These values can serve as a benchmark for expected results.

Cell Type	Stimulant	Cytokine Measured	Percentage of Positive CD8+ T cells	Reference
Pmel-1 mouse splenocytes	hgp100 (25-33) peptide	IFN- γ , TNF- α	~10% of circulating CD8+ T cells reactive	[3]
BUSA14 T cell hybridoma	hgp100 (25-33) loaded DC2.4 cells	TNF- α	4%	[4]
BUSA14 T cell hybridoma	PMA and ionomycin (positive control)	TNF- α	30%	[4]
BUSA14 T cell hybridoma	PMA and ionomycin (positive control)	TNF- α and IL-2	12%	[4]
BUSA14 T cell hybridoma	PMA and ionomycin (positive control)	IL-2	6%	[4]
BUSA14 T cell hybridoma	PMA and ionomycin (positive control)	IFN- γ	4%	[4]
Human peripheral blood mononuclear cells (PBMCs) from vaccinated melanoma patients	Mouse gp100 DNA vaccination	IFN- γ	Increased post-vaccination in 5 of 27 patients	[5]

Signaling Pathway

The recognition of the Gp100 (25-33) peptide presented by MHC class I molecules on antigen-presenting cells (APCs) by the T-cell receptor (TCR) on CD8+ T cells initiates a signaling

cascade. This cascade leads to T-cell activation, proliferation, and cytokine production. The diagram below illustrates this simplified signaling pathway.

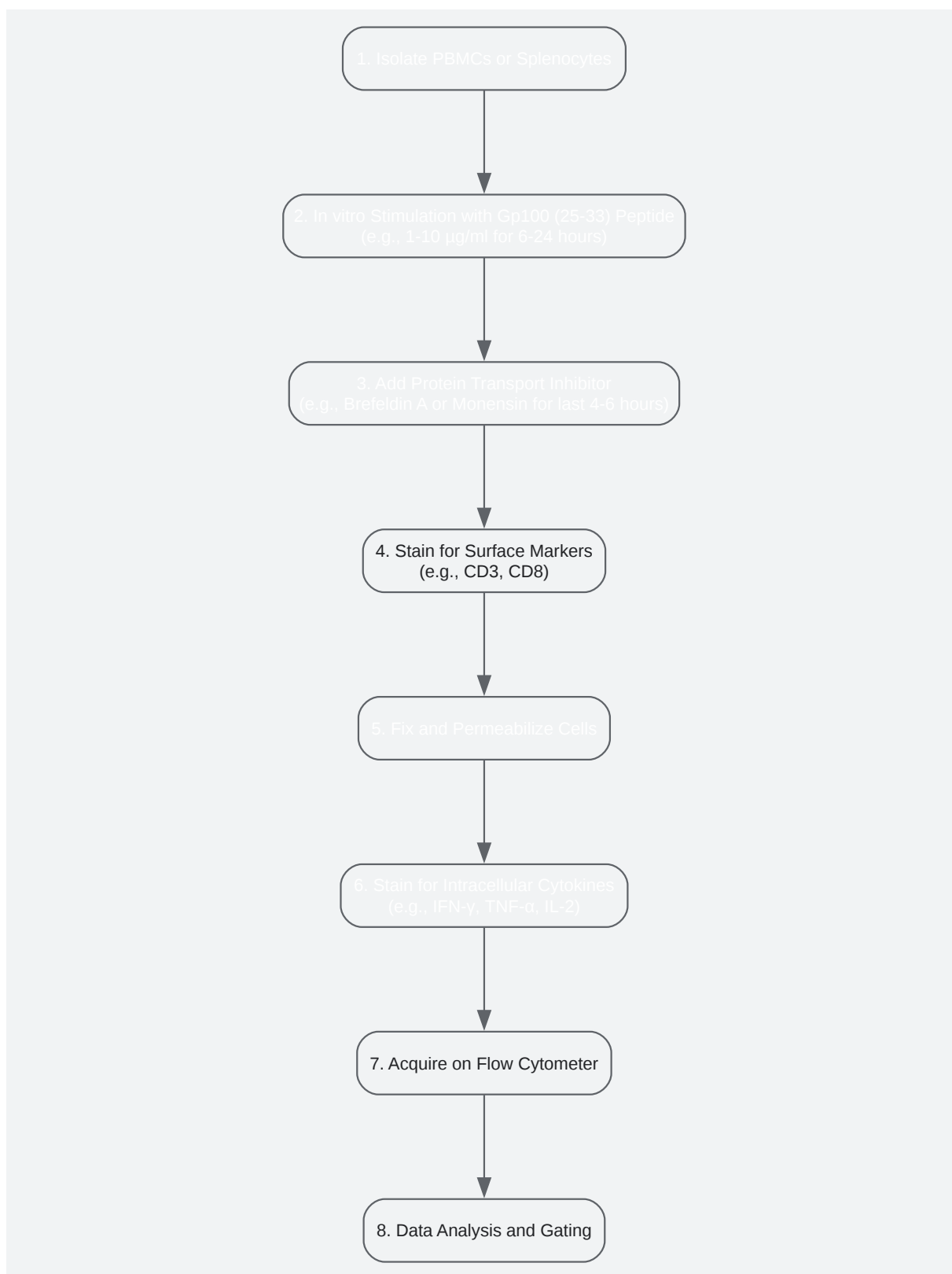


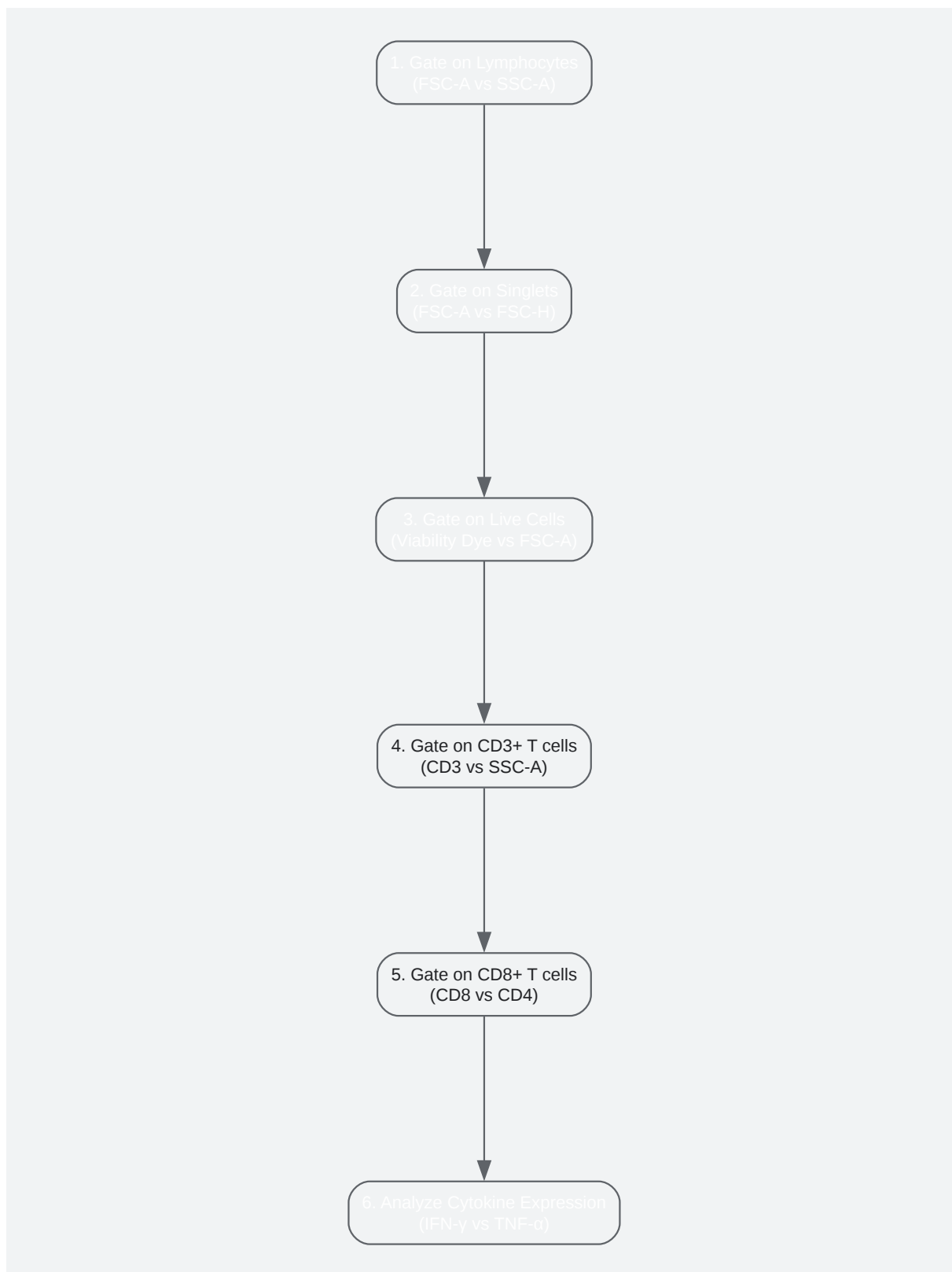
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Caption: Gp100 (25-33) peptide recognition and T-cell activation signaling cascade.

Experimental Workflow

The following diagram outlines the key steps involved in a typical intracellular cytokine staining experiment to assess Gp100 (25-33)-specific T-cell responses.





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